

# Application Note: Characterization of Hexapeptide-3 (Argireline) Using Mass Spectrometry

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## Compound of Interest

Compound Name: Hexapeptide-3

Cat. No.: B12377308

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## Abstract

**Hexapeptide-3**, commonly known as Argireline, is a synthetic peptide renowned for its application in cosmetic formulations due to its anti-wrinkle properties.[1][2] It functions as a mimic of the N-terminal end of the SNAP-25 protein, interfering with the formation of the SNARE complex and subsequently inhibiting the release of neurotransmitters that cause muscle contraction.[2][3][4] Accurate characterization and quantification of **Hexapeptide-3** are critical for quality control in manufacturing and formulation development. This document provides a detailed protocol for the characterization of **Hexapeptide-3** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a powerful technique for peptide analysis.[5][6]

## Physicochemical Properties of Hexapeptide-3

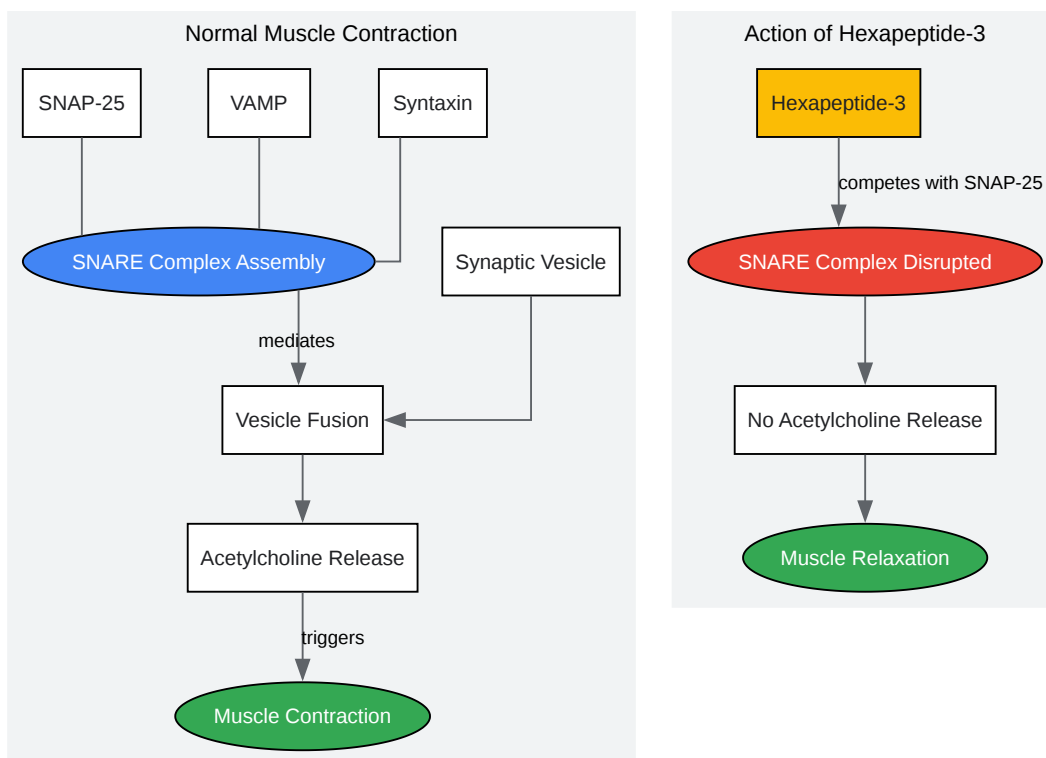
**Hexapeptide-3** is a peptide chain composed of six amino acids.[1] A comprehensive understanding of its properties is fundamental for developing robust analytical methods.

Property	Value	Source
Amino Acid Sequence	Ac-Glu-Glu-Met-Gln-Arg-Arg-NH <sub>2</sub>	[3]
Molecular Formula	C <sub>34</sub> H <sub>60</sub> N <sub>14</sub> O <sub>12</sub> S	[2][4]
Average Molar Mass	888.99 g/mol	[2]
Monoisotopic Mass	888.4359 g/mol	Calculated
Appearance	White to off-white powder	Inferred
Solubility	Water soluble	Inferred from hydrophilic nature

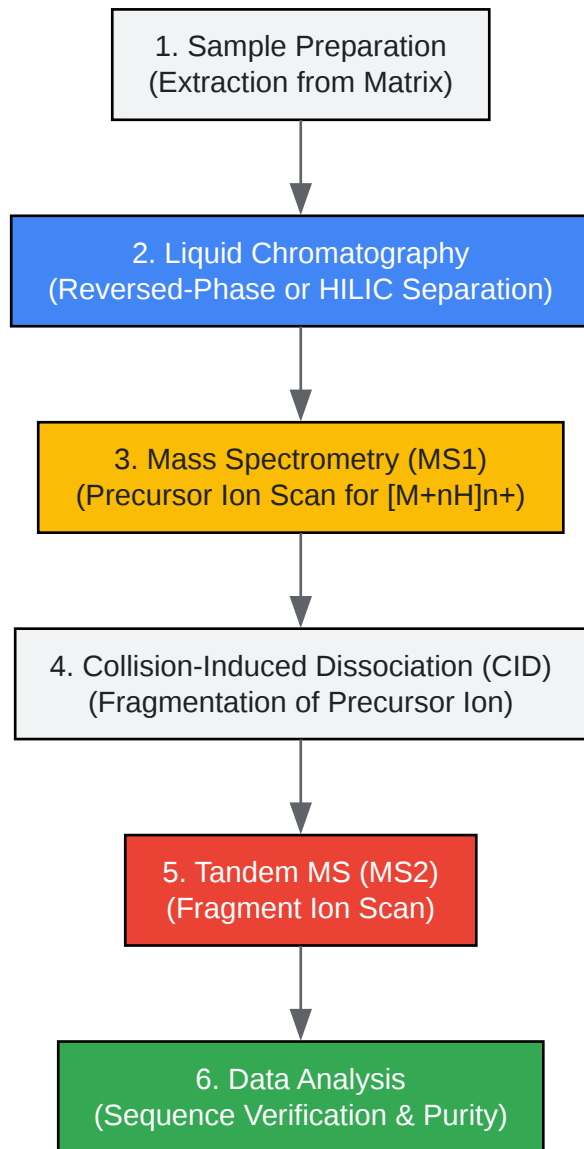
## Mechanism of Action: SNARE Complex Inhibition

**Hexapeptide-3** reduces the depth of wrinkles by inhibiting the muscle contractions that form them.[3][4] It achieves this by destabilizing the SNARE (Soluble N-ethylmaleimide-sensitive factor Attachment protein Receptor) complex, which is essential for the release of acetylcholine at the neuromuscular junction.[3] By mimicking a portion of the SNAP-25 protein, **Hexapeptide-3** competes for a position in the complex, leading to its incomplete assembly and preventing neurotransmitter release.

## Mechanism of Action of Hexapeptide-3



## LC-MS/MS Workflow for Hexapeptide-3 Analysis



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